

Application Note: Measuring the Quantum Yield of Vat Black 27

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Compound of Interest

Compound Name: **Vat Black 27**

Cat. No.: **B15554348**

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Introduction

Vat Black 27 is an anthraquinone-based vat dye with the chemical formula C42H23N3O6 and a molecular weight of 665.65 g/mol. Primarily used in the textile industry for dyeing cotton and other cellulosic fibers, its photophysical properties, particularly its fluorescence quantum yield, are not well-documented.^[1] The quantum yield (Φ), a measure of the efficiency of photoluminescence, is a critical parameter in various scientific and drug development applications, including the development of fluorescent probes, photosensitizers, and molecular imaging agents. This document provides a detailed protocol for measuring the relative quantum yield of **Vat Black 27**, with a focus on its reduced, or leuco, form, which is often the state of interest for biological applications due to its increased solubility and potential for fluorescence.

Vat dyes, in their oxidized state, are typically insoluble in water and may exhibit limited fluorescence. However, upon reduction to their leuco form, they become more soluble and can display altered photophysical properties, including enhanced fluorescence. This application note outlines the preparation of the leuco form of **Vat Black 27** and the subsequent measurement of its quantum yield using the relative method, which involves comparison to a known standard.

Core Principles

The relative quantum yield is determined by comparing the integrated fluorescence intensity of the sample to that of a standard with a known quantum yield. The following equation is used for the calculation:

$$\Phi_X = \Phi_{ST} * (I_X / I_{ST}) * (A_{ST} / A_X) * (\eta_X^2 / \eta_{ST}^2)$$

Where:

- Φ is the quantum yield.
- I is the integrated fluorescence intensity.
- A is the absorbance at the excitation wavelength.
- η is the refractive index of the solvent.
- The subscripts X and ST refer to the unknown sample (**Vat Black 27**) and the standard, respectively.

To ensure accuracy, the absorbance of both the sample and standard solutions should be kept below 0.1 at the excitation wavelength to avoid inner filter effects.

Data Presentation

Table 1: Physicochemical Properties of **Vat Black 27**

Property	Value
Molecular Formula	C42H23N3O6
Molecular Weight	665.65 g/mol
CAS Number	2379-81-9
Solubility (Oxidized Form)	Soluble in 2-chlorophenol; slightly soluble in chloroform and pyridine; insoluble in acetone, ethanol, toluene, and xylene.
Leuco Form Color (Alkaline)	Red-brown
Leuco Form Color (Acidic)	Yellow-brown

Table 2: Recommended Quantum Yield Standards

Standard	Solvent	Quantum Yield (Φ_{ST})	Excitation (nm)	Emission (nm)
Quinine Sulfate	0.1 M H ₂ SO ₄	0.54	350	450
Fluorescein	0.1 M NaOH	0.95	490	520
Rhodamine 6G	Ethanol	0.95	528	550
Rhodamine B	Ethanol	0.70	550	580
Cresyl Violet	Methanol	0.54	580	620

Note: The selection of the appropriate standard is critically dependent on the determined excitation and emission maxima of the leuco form of **Vat Black 27**.

Experimental Protocols

Preparation of Leuco Vat Black 27 Solution

Materials:

- **Vat Black 27** powder

- 2-Chlorophenol (or a suitable alternative solvent in which the oxidized form is soluble)
- Sodium hydrosulfite (Na₂S₂O₄)
- Sodium hydroxide (NaOH)
- Deionized water
- Nitrogen gas

Protocol:

- Prepare a stock solution of **Vat Black 27** in 2-chlorophenol. Due to the dye's insolubility in common solvents, this initial step is necessary.
- In a separate, nitrogen-purged container, prepare an alkaline reducing solution by dissolving sodium hydroxide and sodium hydrosulfite in deionized water.
- Under a continuous nitrogen stream to prevent re-oxidation, add a small aliquot of the **Vat Black 27** stock solution to the alkaline reducing solution with vigorous stirring.
- Observe the color change to the characteristic red-brown of the leuco form, indicating successful reduction.
- Maintain the solution under a nitrogen atmosphere for all subsequent steps.

Determination of Absorption and Emission Spectra

Instrumentation:

- UV-Vis Spectrophotometer
- Fluorometer

Protocol:

- Absorption Spectrum:

- Using a quartz cuvette, measure the UV-Vis absorption spectrum of the leuco **Vat Black 27** solution over a range of 200-800 nm to identify the wavelength of maximum absorbance (λ_{max}).
- Adjust the concentration of the solution to ensure the absorbance at λ_{max} is below 0.1.
- Emission Spectrum:
 - Excite the solution at its λ_{max} and record the fluorescence emission spectrum.
 - Identify the wavelength of maximum emission.
 - Based on the emission maximum, select a suitable quantum yield standard from Table 2 that has an overlapping emission profile.

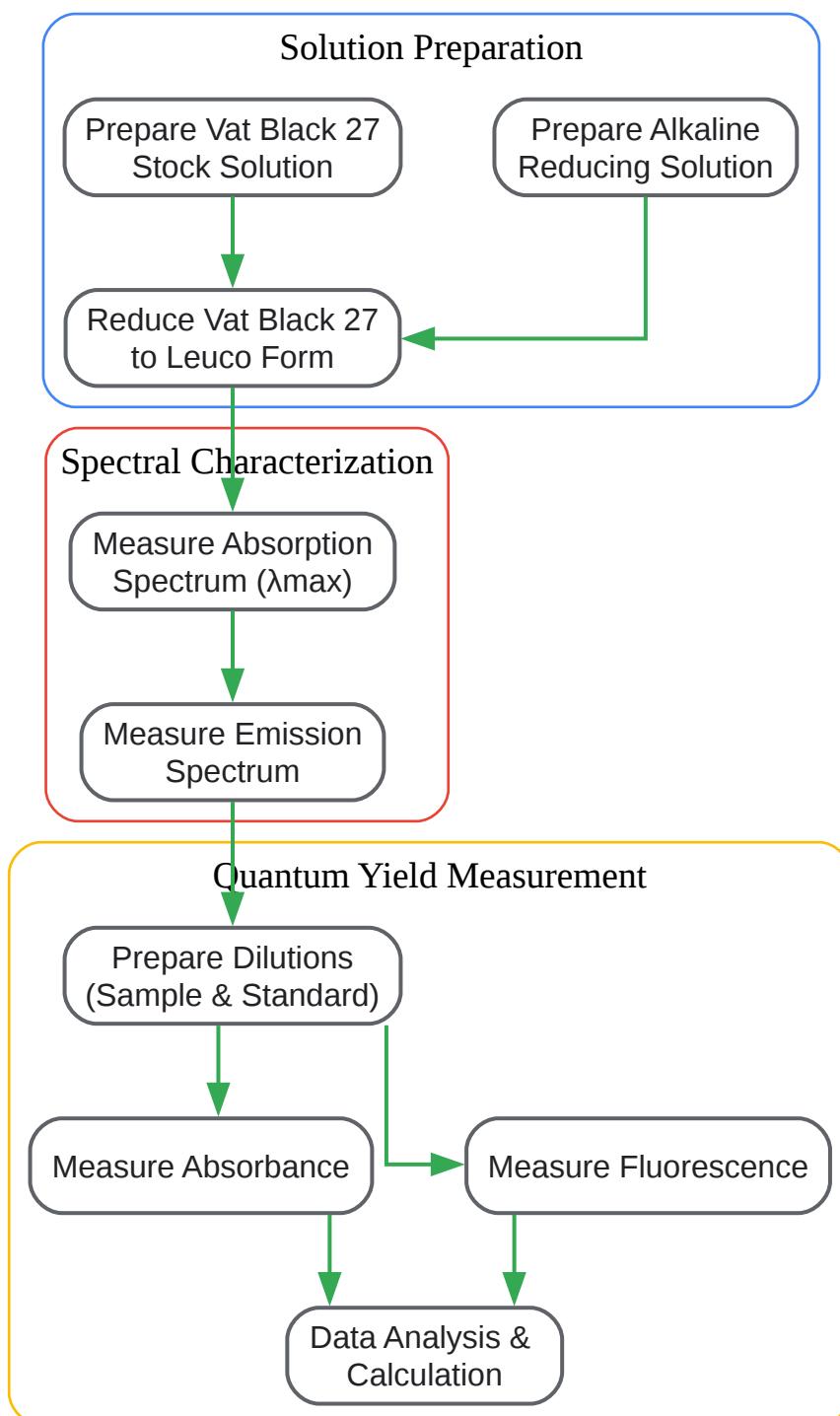
Measurement of Relative Quantum Yield

Protocol:

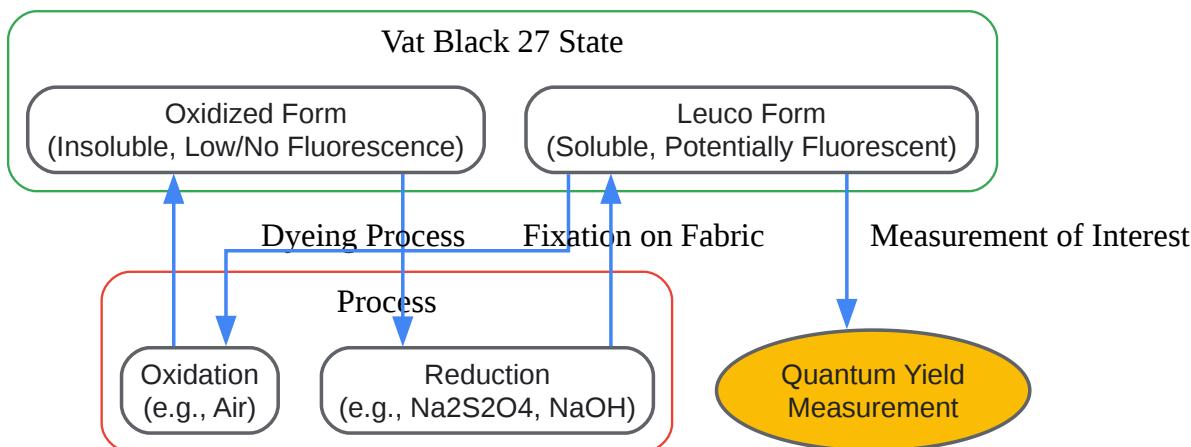
- Prepare a Series of Dilutions:
 - Prepare a series of five dilutions for both the leuco **Vat Black 27** and the selected standard solution, ensuring the absorbance of each solution at the chosen excitation wavelength is between 0.01 and 0.1.
- Measure Absorbance:
 - Measure and record the absorbance of each of the ten solutions at the excitation wavelength.
- Measure Fluorescence:
 - Using the same excitation wavelength and instrument settings for all measurements, record the fluorescence emission spectrum for each of the ten solutions.
- Data Analysis:
 - Integrate the area under the emission curve for each spectrum.

- Plot a graph of integrated fluorescence intensity versus absorbance for both the leuco **Vat Black 27** and the standard.
- Determine the slope of the linear fit for both plots.
- Calculate the quantum yield of leuco **Vat Black 27** using the formula provided in the "Core Principles" section.

Mandatory Visualizations

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Caption: Experimental workflow for determining the quantum yield of **Vat Black 27**.



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Caption: Relationship between the redox states of **Vat Black 27** and quantum yield measurement.

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References

- 1. [nopr.niscpr.res.in \[nopr.niscpr.res.in\]](https://nopr.niscpr.res.in/nopr.niscpr.res.in)
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